

Synthesis of cis-4-Heptenal-D2: A Technical Guide

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Compound of Interest

Compound Name: **cis-4-Heptenal-D2**

Cat. No.: **B12362342**

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This guide provides a comprehensive overview of a robust synthetic pathway for **cis-4-Heptenal-D2**, a deuterated analog of the naturally occurring aldehyde. The synthesis is designed to be stereoselective, yielding the cis (Z) isomer with high isotopic purity. This document details the synthetic strategy, experimental protocols, and relevant quantitative data to aid researchers in the preparation of this compound for various applications, including metabolic studies and as an internal standard in mass spectrometry-based assays.

Synthetic Strategy

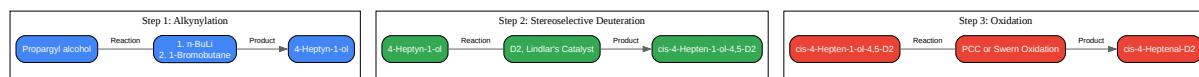
The synthesis of **cis-4-Heptenal-D2**, specifically (Z)-4,5-dideuterohept-4-enal, is achieved through a three-step sequence starting from commercially available precursors. The key steps are:

- Alkynylation: Formation of a carbon-carbon bond to construct the seven-carbon backbone of the target molecule as 4-heptyn-1-ol.
- Stereoselective Deuteration: Introduction of two deuterium atoms across the alkyne group with cis stereochemistry using a poisoned catalyst.
- Oxidation: Conversion of the resulting deuterated alcohol to the final aldehyde product.

This strategy is advantageous as it allows for the precise and stereocontrolled introduction of deuterium at the vinylic positions.

Experimental Workflow

The overall synthetic workflow is depicted below. Each step is elaborated upon in the subsequent sections.



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